

drotaverine hydrochloride chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octaverine

Cat. No.: B1617614

[Get Quote](#)

Drotaverine Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and mechanism of action of drotaverine hydrochloride. The information is curated for professionals in research, development, and quality control within the pharmaceutical industry.

Chemical and Physical Properties

Drotaverine hydrochloride is a pale-yellow crystalline solid.^{[1][2]} It is an analogue of papaverine and functions as a non-anticholinergic antispasmodic agent.^{[3][4]} The quantitative chemical and physical properties of drotaverine hydrochloride are summarized in the table below for easy reference and comparison.

Property	Value	References
Chemical Name	(1Z)-1-[(3,4-diethoxyphenyl)methylidene]-6,7-diethoxy-3,4-dihydro-2H-isoquinoline;hydrochloride	[5][6][7]
CAS Number	985-12-6	[3][5]
Molecular Formula	C ₂₄ H ₃₂ ClNO ₄	[1][5][8]
Molecular Weight	433.97 g/mol	[1][3][9]
Appearance	Pale-Yellow Crystalline Solid	[1][2]
Melting Point	203-213 °C	[1][2][9][10][11][12][13]
Solubility	Soluble in water, methanol, and chloroform.[10][12][14] Sparingly soluble in ethanol.[2] Slightly soluble in DMSO and acetone.[1][2][8] Practically insoluble in petroleum ether.[2]	
pKa	6.17 ± 0.20 (Predicted)	[15]
UV λmax	241 nm, 244 nm, 305 nm, 359 nm	[16][17][18]

Chemical Structure

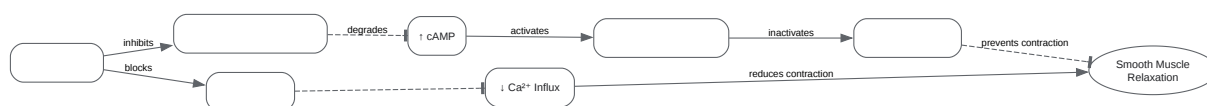
The chemical structure of drotaverine hydrochloride is a benzyloisoquinoline derivative.[1][4] There has been some ambiguity in literature regarding the exact position of the double bond, with two isomers being reported. However, NMR studies have confirmed the structure to be 1-(3,4-diethoxybenzyl)-6,7-diethoxy-3,4-dihydroisoquinoline hydrochloride.[19]

Caption: Chemical structure of Drotaverine Hydrochloride.

Mechanism of Action and Signaling Pathway

Drotaverine hydrochloride's primary mechanism of action is the selective inhibition of phosphodiesterase 4 (PDE4).^{[20][21][22]} This inhibition leads to an increase in the intracellular concentration of cyclic adenosine monophosphate (cAMP).^{[20][22]} Elevated cAMP levels activate protein kinase A (PKA), which in turn phosphorylates and inactivates myosin light chain kinase (MLCK).^[22] The inactivation of MLCK prevents the phosphorylation of myosin, leading to the relaxation of smooth muscles.^[22]

Additionally, drotaverine exhibits L-type voltage-dependent calcium channel (L-VDCC) blocking activity, which contributes to its antispasmodic effect by reducing the influx of calcium ions into smooth muscle cells.^{[1][22][23][24]}



[Click to download full resolution via product page](#)

Caption: Signaling pathway of Drotaverine Hydrochloride.

Experimental Protocols

While specific, detailed experimental protocols from individual studies are not readily available in the public domain, this section outlines standard methodologies for determining the key chemical properties of a pharmaceutical substance like drotaverine hydrochloride.

Determination of Melting Point

Methodology: The capillary melting point method is a standard procedure.



[Click to download full resolution via product page](#)

Caption: Workflow for Melting Point Determination.

- Sample Preparation: A small amount of finely powdered drotaverine hydrochloride is packed into a capillary tube.
- Apparatus: A calibrated melting point apparatus is used.
- Procedure: The capillary tube is placed in the apparatus, and the temperature is gradually increased. The temperature at which the substance starts to melt and the temperature at which it becomes completely liquid are recorded as the melting range.^{[2][13]}

Solubility Determination

Methodology: The equilibrium solubility method is commonly employed.

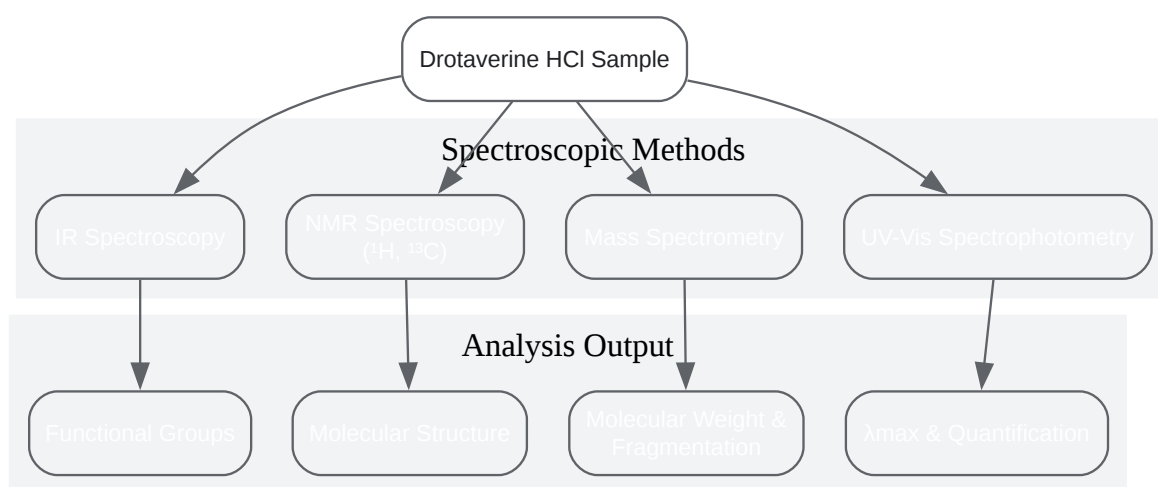
- Procedure: An excess amount of drotaverine hydrochloride is added to a known volume of the solvent (e.g., water, ethanol, DMSO) in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium (typically 24-48 hours).
- Analysis: The suspension is filtered, and the concentration of drotaverine hydrochloride in the clear supernatant is determined using a suitable analytical technique, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).^[2]

Spectroscopic Analysis

Methodology: Standard spectroscopic techniques are used for structural elucidation and identification.

- Infrared (IR) Spectroscopy: To identify functional groups. A sample is prepared as a KBr pellet or a nujol mull and scanned over the IR range.^[25]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To determine the detailed molecular structure. ^1H and ^{13}C NMR spectra are recorded in a suitable deuterated solvent (e.g., DMSO- d_6 , CDCl_3).^{[19][26]}

- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern. The sample is ionized, and the mass-to-charge ratio of the resulting ions is measured.
- UV-Vis Spectrophotometry: To determine the wavelength of maximum absorbance (λ_{max}) and for quantitative analysis. A solution of known concentration is prepared in a suitable solvent (e.g., methanol), and the absorbance is measured across the UV-Vis spectrum.[18]
[27]



[Click to download full resolution via product page](#)

Caption: Workflow for Spectroscopic Analysis.

High-Performance Liquid Chromatography (HPLC)

Methodology: HPLC is a standard method for the identification, quantification, and purity assessment of drotaverine hydrochloride.

- Mobile Phase Preparation: A suitable mobile phase is prepared, for example, a mixture of methanol and a phosphate buffer.[28]
- Standard and Sample Preparation: Standard solutions of known concentrations and sample solutions are prepared in a suitable diluent.

- Chromatographic Conditions: A C8 or C18 column is typically used.[28] The flow rate, column temperature, and injection volume are optimized.
- Detection: A UV detector is commonly set at the λ_{max} of drotaverine hydrochloride (e.g., 241 nm) for detection and quantification.[18][28] The retention time is used for identification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Drotaverine hydrochloride | 985-12-6 [chemicalbook.com]
- 2. researchgate.net [researchgate.net]
- 3. scbt.com [scbt.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. Drotaverine Hydrochloride | C₂₄H₃₂ClNO₄ | CID 6437861 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Drotaverine Hydrochloride | CAS 985-12-6 | LGC Standards [lgcstandards.com]
- 7. Drotaverine Hydrochloride | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 8. 985-12-6 CAS MSDS (Drotaverine hydrochloride) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 9. Drotaverine Hydrochloride | 985-12-6 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 10. fengchengroup.com [fengchengroup.com]
- 11. Drotaverine hydrochloride | 985-12-6 | FD22624 | Biosynth [biosynth.com]
- 12. Drotaverine Hydrochloride API - High Purity & Reliability at Attractive Price [jigspharma.com]
- 13. ijrpr.com [ijrpr.com]
- 14. CAS 985-12-6: Drotaverine hydrochloride | CymitQuimica [cymitquimica.com]
- 15. Drotaverin hydrochloride CAS#: 14009-24-6 [amp.chemicalbook.com]

- 16. cdn.caymanchem.com [cdn.caymanchem.com]
- 17. caymanchem.com [caymanchem.com]
- 18. asianpubs.org [asianpubs.org]
- 19. researchgate.net [researchgate.net]
- 20. A Comprehensive Review of Drotaverine Hydrochloride's R&D Innovations [synapse-patsnap-com.libproxy1.nus.edu.sg]
- 21. Drotaverine | C₂₄H₃₁NO₄ | CID 1712095 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 22. What is the mechanism of Drotaverine Hydrochloride? [synapse.patsnap.com]
- 23. abmole.com [abmole.com]
- 24. medchemexpress.com [medchemexpress.com]
- 25. researchgate.net [researchgate.net]
- 26. The Structural Determination of Drotaverine Hydrochloride Using NMR Studies | Semantic Scholar [semanticscholar.org]
- 27. rjptonline.org [rjptonline.org]
- 28. asianpubs.org [asianpubs.org]
- To cite this document: BenchChem. [drotaverine hydrochloride chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1617614#drotaverine-hydrochloride-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com